

(2-Chloro-4-isopropoxyphenyl)boronic acid

molecular weight and formula

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Compound of Interest

Compound Name:	(2-Chloro-4-isopropoxyphenyl)boronic acid
Cat. No.:	B151100

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Technical Dossier: (2-Chloro-4-isopropoxyphenyl)boronic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties of **(2-Chloro-4-isopropoxyphenyl)boronic acid**, a key reagent in synthetic organic chemistry, particularly in cross-coupling reactions. Its utility in the formation of carbon-carbon and carbon-heteroatom bonds makes it a valuable building block in the synthesis of complex molecules, including active pharmaceutical ingredients.

Core Chemical Data

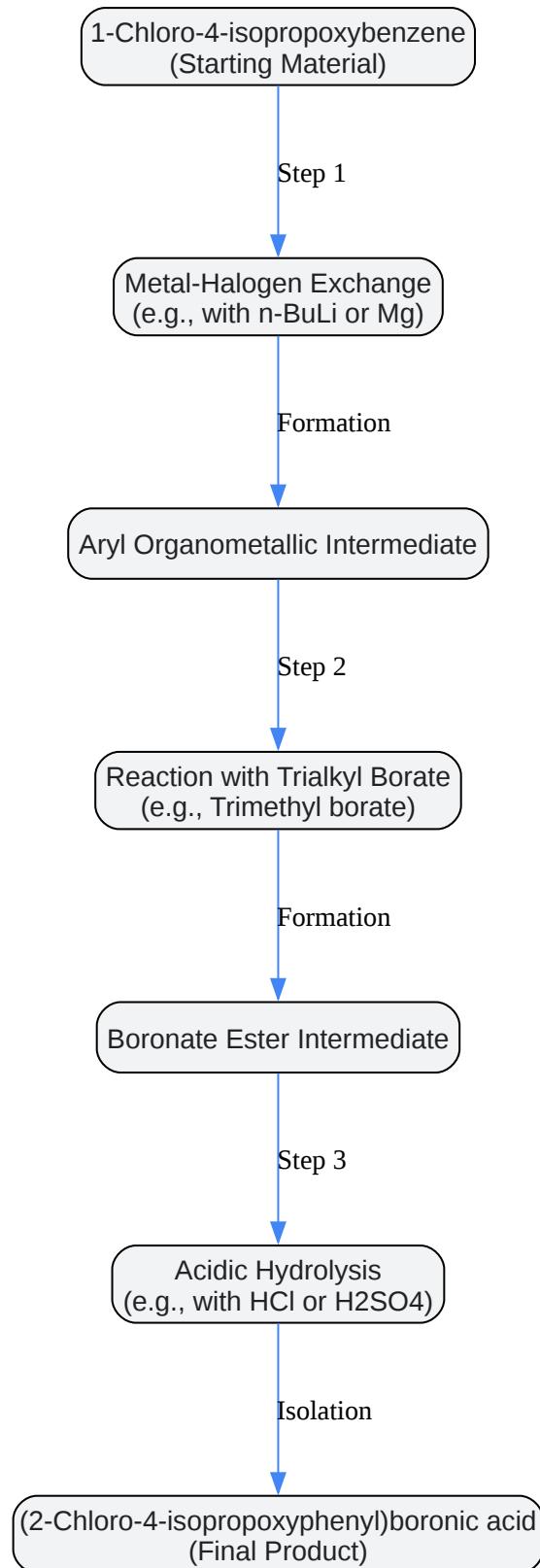
The fundamental properties of **(2-Chloro-4-isopropoxyphenyl)boronic acid** are summarized below. This data is essential for reaction stoichiometry, analytical characterization, and safety considerations.

Property	Value
Molecular Formula	C9H12BClO3
Molecular Weight	214.45 g/mol [1] [2] [3] [4]
CAS Number	313545-47-0 [1] [2] [3] [4]

Synthesis and Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **(2-Chloro-4-isopropoxyphenyl)boronic acid** are proprietary and published in various patents and scientific literature, a general synthetic workflow can be conceptualized. The synthesis of arylboronic acids typically involves the reaction of an organometallic reagent (like a Grignard or organolithium reagent) with a trialkyl borate, followed by acidic workup.

Below is a logical workflow representing a common synthetic approach to arylboronic acids, adapted for this specific molecule.

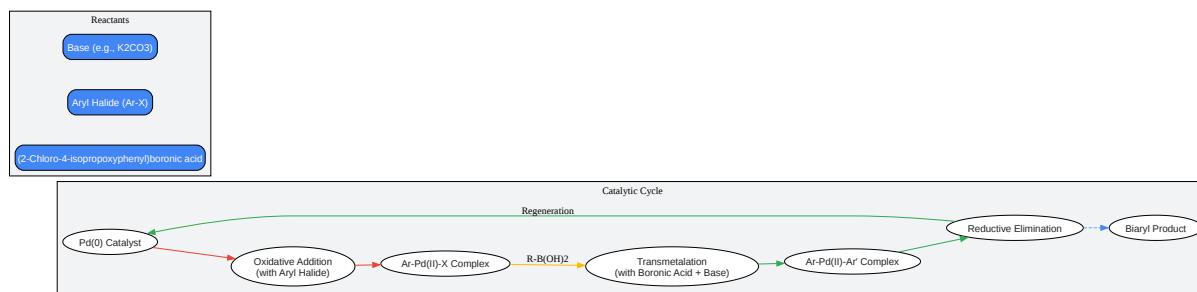
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Caption: Generalized synthetic workflow for the preparation of **(2-Chloro-4-isopropoxyphenyl)boronic acid**.

Application in Suzuki-Miyaura Cross-Coupling

(2-Chloro-4-isopropoxyphenyl)boronic acid is frequently utilized as a coupling partner in the Suzuki-Miyaura reaction. This palladium-catalyzed cross-coupling reaction is a powerful tool for constructing biaryl structures, which are common motifs in pharmaceuticals and functional materials.

The diagram below illustrates the catalytic cycle of a typical Suzuki-Miyaura reaction involving an aryl halide and **(2-Chloro-4-isopropoxyphenyl)boronic acid**.



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Caption: The catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

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References

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